

In-depth Technical Guide on Neopuerarin A

(CAS: 1150314-34-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neopuerarin A

Cat. No.: B12424795

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A Note to Researchers, Scientists, and Drug Development Professionals:

Following a comprehensive review of scientific literature and databases, it has been determined that there is a significant lack of publicly available research data specifically for **Neopuerarin A** (CAS: 1150314-34-3). The vast majority of existing research focuses on the related isoflavone, Puerarin.

Due to the absence of specific experimental studies on **Neopuerarin A**, it is not possible to provide a detailed technical guide that includes quantitative data, experimental protocols, and validated signaling pathways directly attributed to this compound. Attempting to extrapolate data from Puerarin to **Neopuerarin A** would be scientifically unfounded and could lead to inaccurate conclusions.

This document will, therefore, summarize the available chemical information for **Neopuerarin A** and provide a high-level overview of the known biological activities and mechanisms of the closely related and extensively studied compound, Puerarin. This is intended to offer a potential starting point for research on **Neopuerarin A**, with the critical caveat that these properties are not directly demonstrated for **Neopuerarin A** itself.

Chemical and Physical Properties of Neopuerarin A

Limited information is available for the physical and chemical properties of **Neopuerarin A**. The following data has been aggregated from supplier datasheets.

Property	Value	Source
CAS Number	1150314-34-3	N/A
Molecular Formula	C ₂₁ H ₂₀ O ₉	[1] [2]
Molecular Weight	416.38 g/mol	[1] [2]
Purity	>98% (typically by HPLC)	[1] [2]
Chemical Family	Flavonoids	[2]

Potential Biological Activities and Signaling Pathways (Inferred from Puerarin)

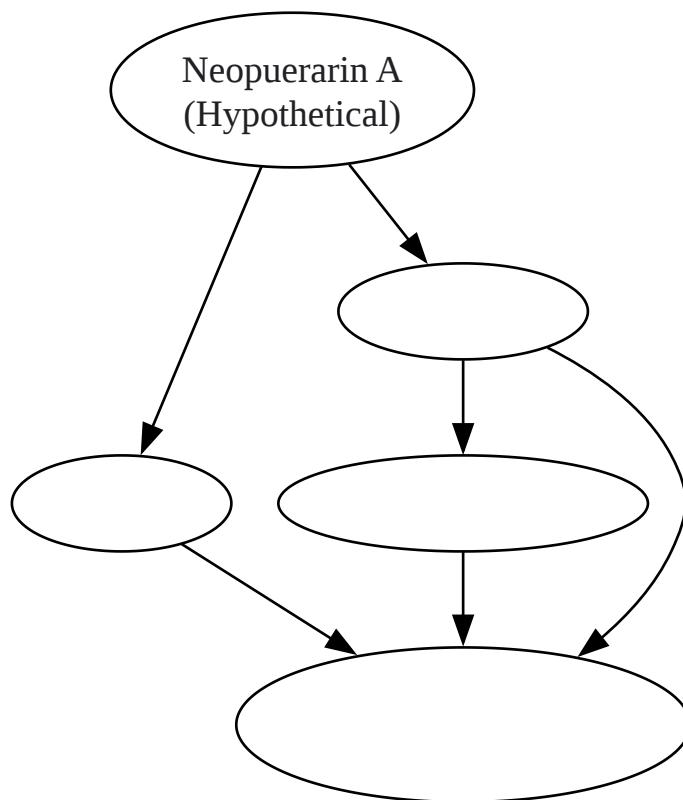
It must be reiterated that the following information pertains to Puerarin and should be considered as a theoretical framework for potential investigation of **Neopuerarin A**, not as established fact for **Neopuerarin A**.

Puerarin has been extensively studied and is known to possess a wide range of pharmacological activities. These effects are often attributed to its ability to modulate various cellular signaling pathways.

Neuroprotective Effects

Puerarin has demonstrated neuroprotective properties in various studies. It is suggested to protect neuronal cells and promote neuronal survival and neuritogenesis.

- Potential Signaling Pathways:
 - ERK1/2 and PI3K/Akt Signaling Pathways: Puerarin has been shown to activate the ERK1/2 and PI3K/Akt pathways, which are crucial for neuronal survival and differentiation. [\[3\]](#)[\[4\]](#)
 - Keap1/Nrf2/ARE Signaling Pathway: This pathway is involved in the cellular response to oxidative stress. Puerarin has been observed to influence this pathway, suggesting a role in mitigating oxidative damage in neuronal cells.[\[5\]](#)



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Caption: A generalized workflow for investigating signaling pathways in vitro.

Conclusion and Future Directions

While **Neopuerarin A** is commercially available, the lack of published research severely limits our understanding of its biological activities and therapeutic potential. The information available for the structurally similar compound, Puerarin, suggests that **Neopuerarin A** may possess interesting pharmacological properties, particularly in the areas of neuroprotection, cardioprotection, and metabolic regulation.

Future research should focus on:

- In vitro screening: To determine the cytotoxic and biological effects of **Neopuerarin A** on various cell lines.
- Mechanism of action studies: To elucidate the specific signaling pathways modulated by **Neopuerarin A**.

- **In vivo** studies: To evaluate the efficacy and safety of **Neopuerarin A** in animal models of disease.

Such studies are essential to build a comprehensive profile of **Neopuerarin A** and to determine if it offers any advantages over the more extensively studied Puerarin. Until such data becomes available, any discussion of the biological effects of **Neopuerarin A** remains speculative.

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References

- 1. Puerarin Attenuates Obesity-Induced Inflammation and Dyslipidemia by Regulating Macrophages and TNF-Alpha in Obese Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Network pharmacology-based analysis of the effects of puerarin on sarcopenia - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Antioxidant, Hypoglycemic, and Hypolipidemic Effects of Puerarin In Vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The study of anti-metabolic syndrome effect of puerarin in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. In vitro and in vivo evaluation of the effect of puerarin on hepatic cytochrome p450-mediated drug metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide on Neopuerarin A (CAS: 1150314-34-3)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12424795#neopuerarin-a-cas-number-1150314-34-3>

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